

# Nikkomycin Z: A Technical Guide to its Chemical Structure, Properties, and Antifungal Activity

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

### **Abstract**

**Nikkomycin Z** is a naturally occurring peptidyl nucleoside antibiotic with potent antifungal properties.[1][2][3] It functions as a competitive inhibitor of chitin synthase, an essential enzyme for fungal cell wall integrity, making it a promising candidate for antifungal drug development.[1] [4][5][6][7] This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, mechanism of action, and biological activity of **Nikkomycin Z**. Detailed protocols for key experimental assays are provided to facilitate further research and development.

## **Chemical Structure and Physicochemical Properties**

**Nikkomycin Z** belongs to the nikkomycin class of antibiotics, which are produced by Streptomyces species.[8] Its structure consists of a pyrimidine nucleoside linked to a unique amino acid moiety.[1]

#### **Chemical Structure:**

• IUPAC Name: (2S)-2-[[(2S,3S,4S)-2-amino-4-hydroxy-4-(5-hydroxy-2-pyridinyl)-3-methylbutanoyl]amino]-2-[(2R,3S,4R,5R)-5-(2,4-dioxopyrimidin-1-yl)-3,4-dihydroxyoxolan-2-yl]acetic acid



Molecular Formula: C20H25N5O10

Molecular Weight: 495.44 g/mol [4][7]

Physicochemical Properties:

A summary of the key physicochemical properties of Nikkomycin Z is presented in Table 1.

Property	Value	Reference
Molecular Weight	495.44 g/mol	[4][7]
Molecular Formula	C20H25N5O10	
Solubility	Water: ≥ 100 mg/mL (201.84 mM)	[6]
Physical State	Solid powder	
CAS Number	59456-70-1	[5][6]

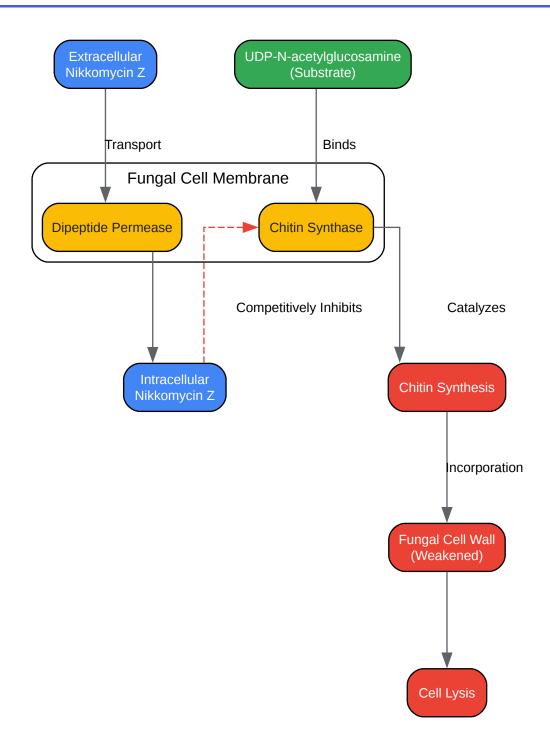
## **Mechanism of Action**

**Nikkomycin Z** exerts its antifungal effect by competitively inhibiting chitin synthase, a crucial enzyme in the biosynthesis of chitin.[1][4][5][6][7] Chitin is a vital structural component of the fungal cell wall, providing osmotic stability and rigidity. The absence of chitin in mammalian cells makes chitin synthase an attractive target for selective antifungal therapy.[1][7]

The inhibitory action of **Nikkomycin Z** stems from its structural similarity to the natural substrate of chitin synthase, uridine diphosphate N-acetylglucosamine (UDP-GlcNAc).[1] This structural mimicry allows **Nikkomycin Z** to bind to the active site of the enzyme, thereby blocking the polymerization of N-acetylglucosamine into chitin chains.[1] The disruption of chitin synthesis leads to a weakened cell wall, osmotic instability, and ultimately, fungal cell lysis and death.[1][8]

The effectiveness of **Nikkomycin Z** is dependent on its transport into the fungal cell, which is mediated by a dipeptide permease system.[1]









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